

# In Vivo Showdown: Calcium Silicate vs. Bioactive Glass in Tissue Regeneration

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## Compound of Interest

Compound Name: Calcium;silicate

Cat. No.: B14113047

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Researchers and drug development professionals are continually seeking optimal biomaterials for tissue regeneration. Among the front-runners are calcium silicate-based materials and bioactive glasses, both lauded for their biocompatibility and ability to promote tissue healing. This guide provides an in-depth, data-driven comparison of their in vivo performance, drawing from key experimental findings to inform material selection for clinical applications.

## Performance at a Glance: A Quantitative Comparison

While direct head-to-head in vivo studies with identical experimental parameters are limited, a comparative analysis of data from various studies reveals distinct performance characteristics. The following tables summarize quantitative data on the in vivo performance of both material classes in bone regeneration contexts.

It is crucial to note that the following data is synthesized from different studies and should be interpreted with consideration of the varying experimental conditions.

## Bioactive Glass (45S5 Bioglass) Performance in Bone Growth

The following data, adapted from a study by Oonishi et al., illustrates the rate of new bone formation in defects filled with 45S5 Bioglass particles in a rabbit femoral condyle model.

Time Point	New Bone Growth (%)
1 week	~20%
2 weeks	~40%
4 weeks	~60%
8 weeks	~75%
12 weeks	~85%
24 weeks	>90%

## Calcium Silicate Cements: In Vivo Inflammatory Response

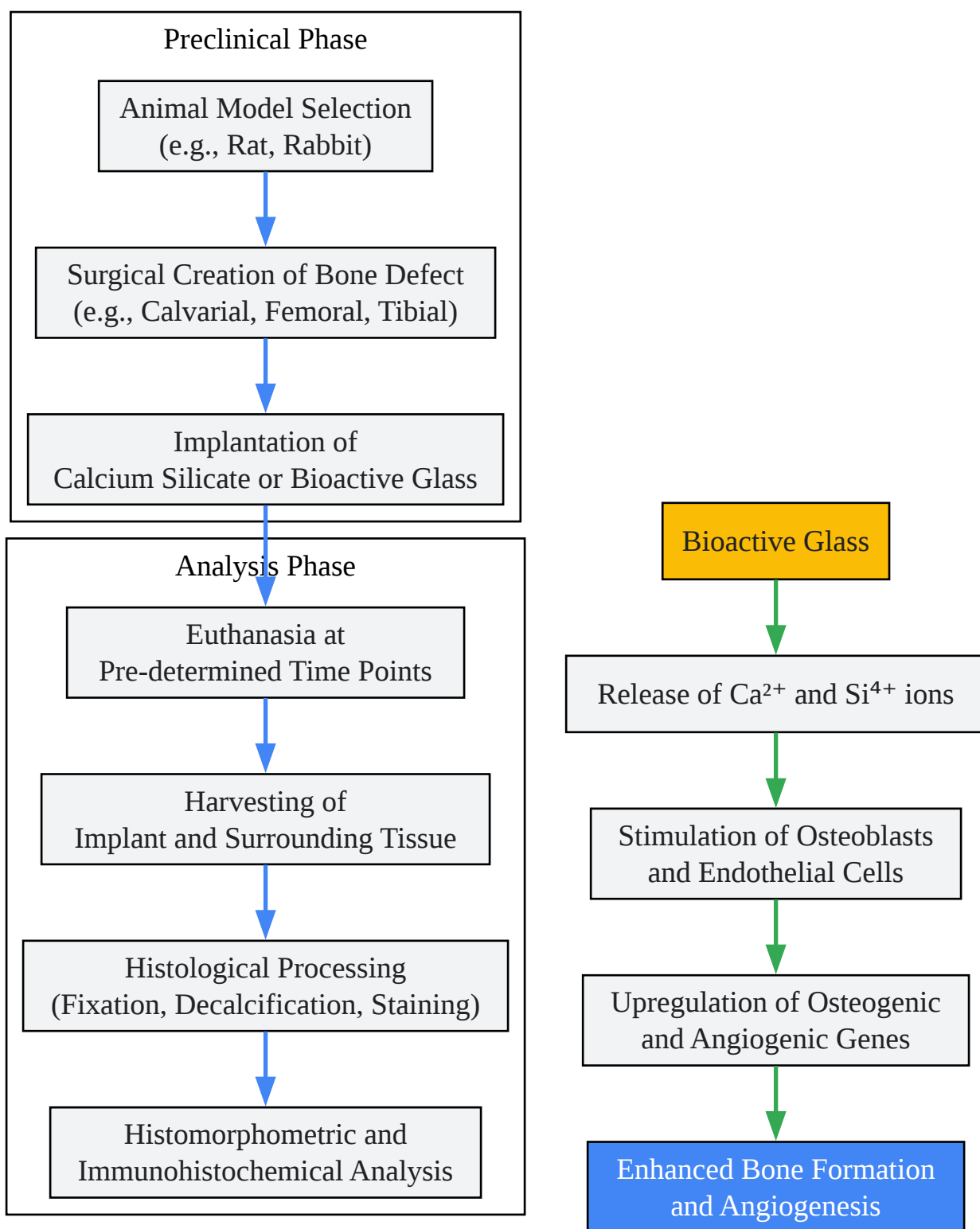
A study by Abd El-Gawad et al. provides a semi-quantitative comparison of the inflammatory response to calcium silicate cements (iRoot BP and MTA-HP) versus a bioactive resin composite containing bioactive glass (ACTIVA) in a rat subcutaneous implantation model. Scores range from 0 (no inflammation) to 3 (severe inflammation).

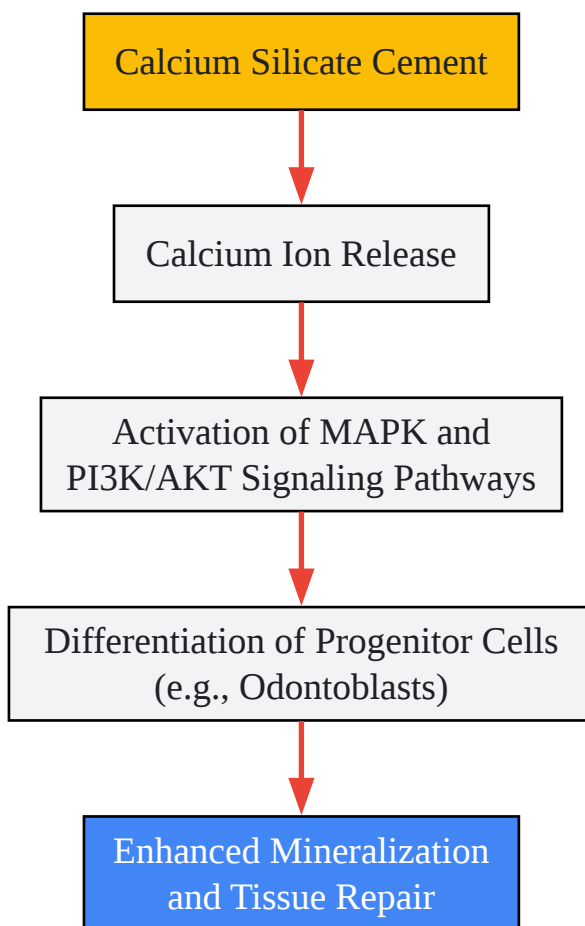
Material	1 Week (Mean Score)	2 Weeks (Mean Score)	4 Weeks (Mean Score)
iRoot BP	2.5	2.0	1.5
MTA-HP	2.0	1.5	1.0

## Diving Deeper: Experimental Methodologies

Understanding the experimental context is paramount to interpreting the performance data. Below are typical experimental protocols employed in the in vivo assessment of these biomaterials.

## Experimental Workflow for In Vivo Bone Defect Models





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